

Essential Safety and Logistical Information for Handling Ketorolac-d5

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Compound of Interest

Compound Name: Ketorolac-d5

Cat. No.: B585921

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For researchers, scientists, and drug development professionals, the safe handling of potent compounds like **Ketorolac-d5** is paramount. Although a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the safety protocols for Ketorolac and its tromethamine salt are directly applicable, as the deuteration is unlikely to alter the compound's primary pharmacological and toxicological properties. This guide provides a comprehensive operational and disposal plan to ensure laboratory safety.

Hazard Identification and Risk Assessment

Ketorolac is a potent non-steroidal anti-inflammatory drug (NSAID). It is considered toxic if swallowed and can cause irritation to the eyes, skin, and respiratory system.[1][2] Long-term or repeated exposure may have adverse effects on the gastrointestinal, hematopoietic, nervous, cardiovascular systems, liver, and kidneys.[3]

Quantitative Toxicity and Exposure Data

While a specific Occupational Exposure Limit (OEL) for Ketorolac has not been established, it is prudent to handle it as a potent compound. Some jurisdictions may classify it under "inert or nuisance dust" for regulatory purposes in the absence of a specific limit.[1]

Data Point	Value	Species	Reference
Oral LD50 (Ketorolac Tromethamine)	200 mg/kg	Mouse	[4]
Oral LD50 (Ketorolac Tromethamine)	431 mg/kg	Rat	[4]
OSHA PEL (as Inert or Nuisance Dust)	15 mg/m ³ (Total dust)	N/A	[1]
Oregon PEL (as Inert or Nuisance Dust)	10 mg/m ³ (Total dust)	N/A	[1]

Operational Plan: Safe Handling of Ketorolac-d5

A systematic approach to handling **Ketorolac-d5** is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

The primary method for controlling exposure should be through engineering controls.

- Ventilation: All work with solid **Ketorolac-d5** should be conducted in a well-ventilated area.[\[1\]](#)
A certified chemical fume hood or a powder containment hood is recommended to minimize inhalation of airborne particles.
- Containment: For procedures that may generate dust, such as weighing or aliquoting, use of a glove box or other containment enclosure is advisable.[\[4\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **Ketorolac-d5**.

PPE Item	Specification	Rationale
Gloves	Nitrile or latex gloves (double-gloving recommended)	Prevents skin contact.[3][5]
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from dust and splashes.[3][4]
Lab Coat	A dedicated lab coat, preferably disposable	Protects skin and clothing from contamination.[4]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95)	Required when handling powders outside of a containment system to prevent inhalation.[1][2][4]

Handling Procedures

- Preparation: Before handling, ensure all necessary equipment and safety measures are in place. Designate a specific area for handling **Ketorolac-d5**.
- Weighing and Transfer: Handle solid **Ketorolac-d5** with care to avoid generating dust. Use appropriate tools for transfer.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn.[2] Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

In case of accidental exposure, immediate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[1][2]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.[1][2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][4]

Disposal Plan for Ketorolac-d5

Proper disposal of **Ketorolac-d5** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with **Ketorolac-d5**, including unused compound, contaminated PPE (gloves, lab coats), and weighing papers, should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Ketorolac-d5** should be collected in a separate, labeled hazardous waste container. Do not dispose of down the drain.[6]
- Sharps: Any sharps contaminated with **Ketorolac-d5** must be disposed of in a designated sharps container.

Labeling and Storage

- All waste containers must be clearly labeled with "Hazardous Waste" and the specific chemical name (**Ketorolac-d5**).

- Store waste containers in a secure, designated area away from incompatible materials.

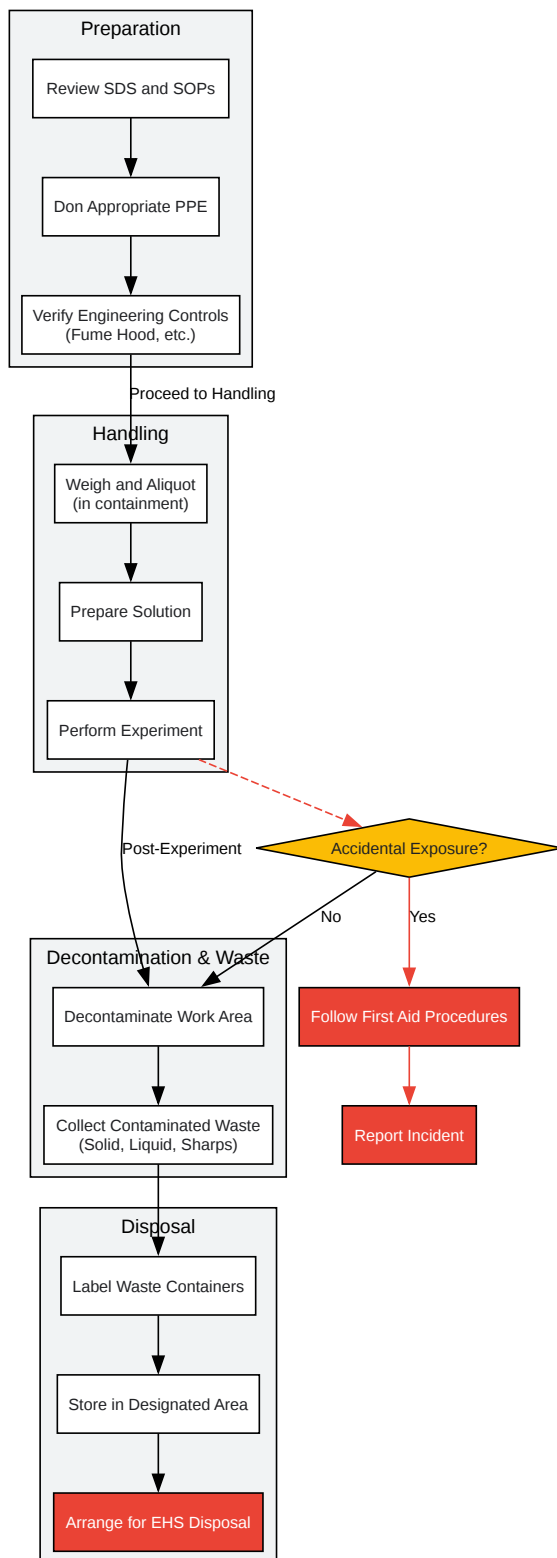
Final Disposal

- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[7] All disposal must be in accordance with local, state, and federal regulations.

Workflow for Handling Ketorolac-d5

The following diagram illustrates the key steps and decision points in the safe handling and disposal of **Ketorolac-d5**.

Ketorolac-d5 Handling and Disposal Workflow

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Ketorolac-d5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b585921#personal-protective-equipment-for-handling-ketorolac-d5>]

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